

Introduction: Understanding the Core Profile of a Versatile Building Block

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Compound of Interest

Compound Name: *1-methyl-1H-imidazole-4-carboxamide*

Cat. No.: *B140851*

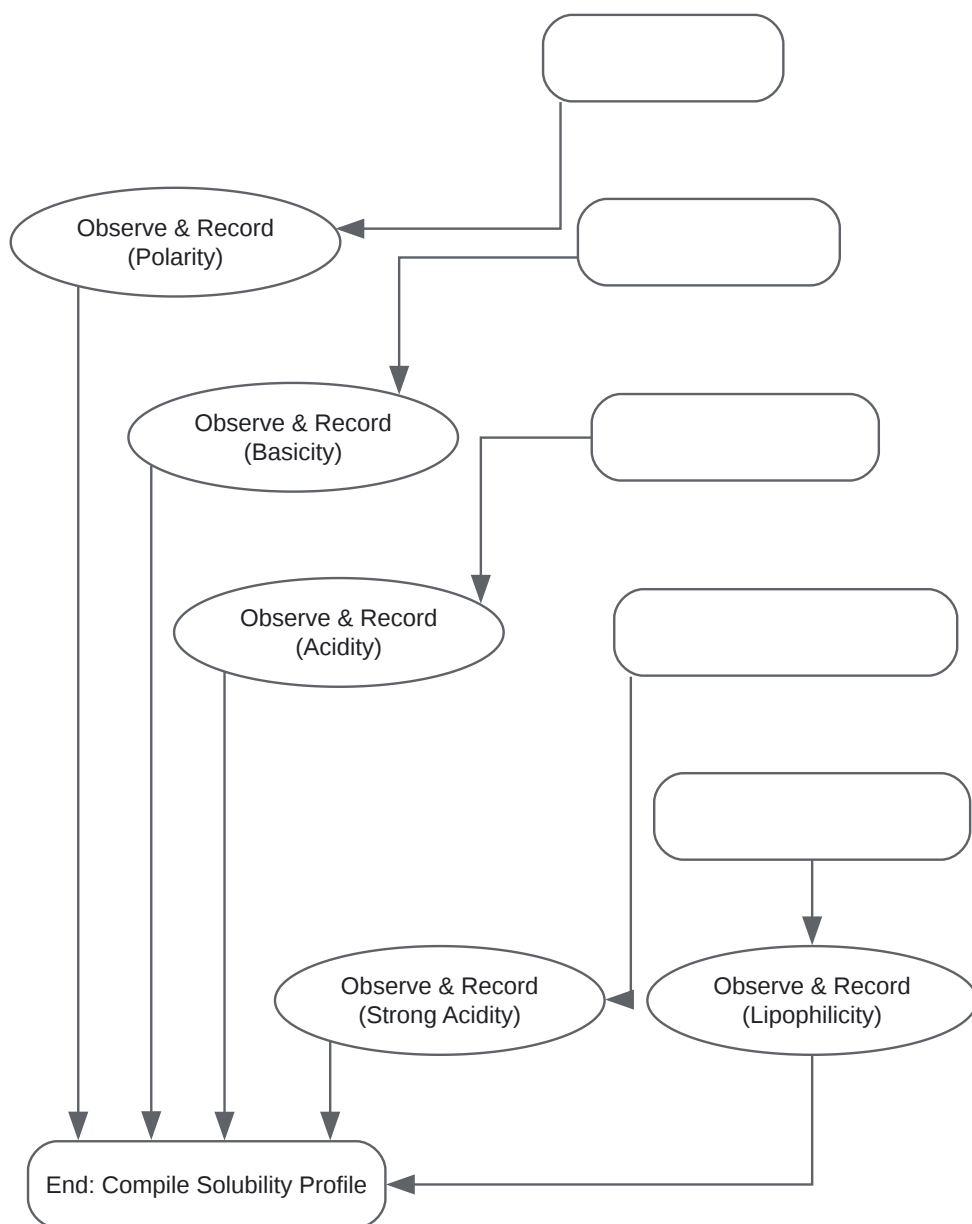
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In the landscape of modern chemical research and pharmaceutical development, the utility of a molecule is fundamentally governed by its intrinsic physicochemical properties. **1-methyl-1H-imidazole-4-carboxamide** (CAS No. 129993-47-1) represents a significant heterocyclic building block, particularly noted for its inclusion in libraries of protein degrader building blocks. [1] Its structure, featuring a methylated imidazole ring coupled with a carboxamide group, presents a unique combination of hydrogen bonding capabilities, potential for ionic interactions, and lipophilic character.

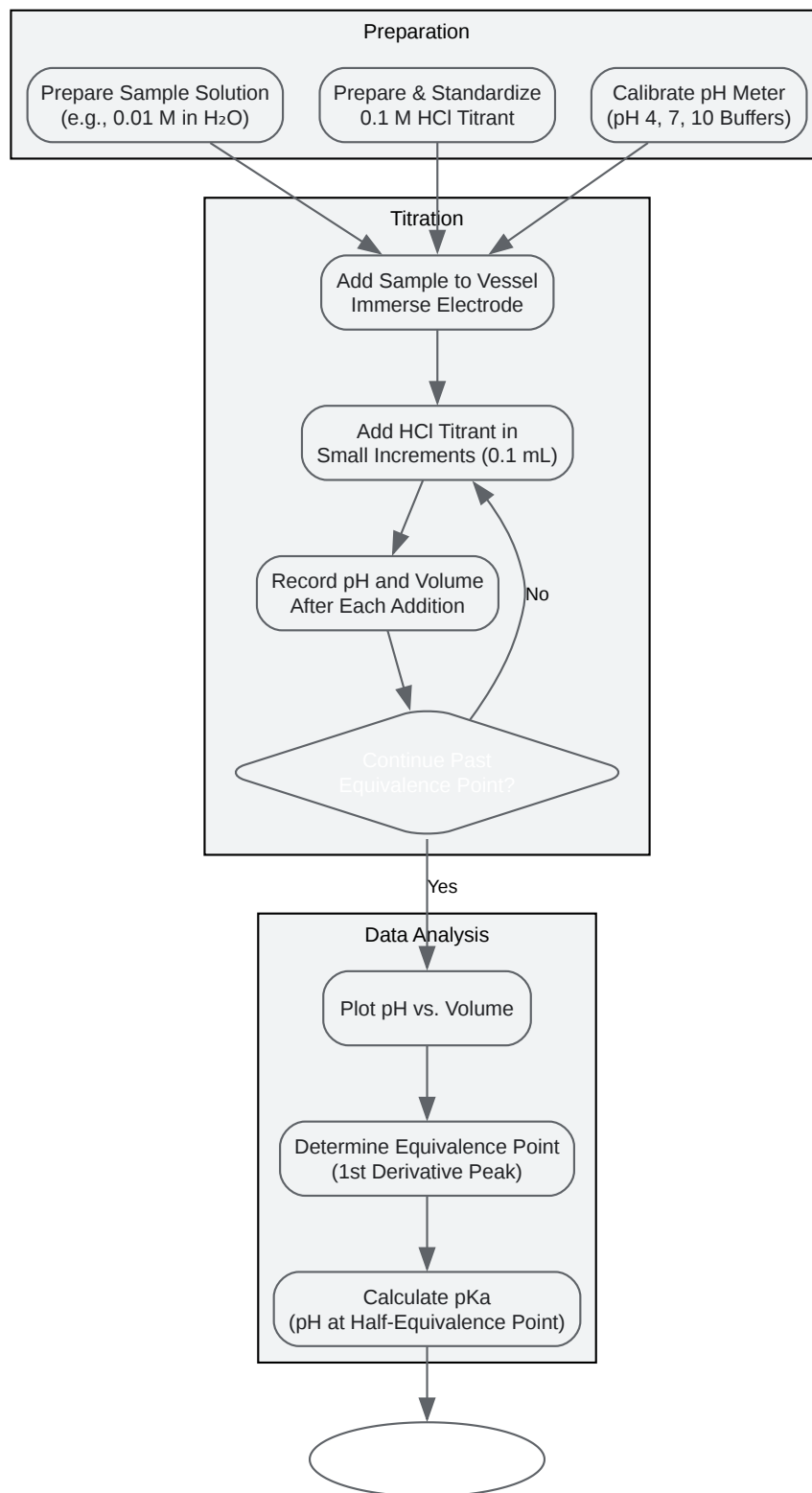
This guide provides an in-depth analysis of the core physicochemical characteristics of **1-methyl-1H-imidazole-4-carboxamide**. Moving beyond a simple data sheet, we will explore the causality behind experimental choices for determining these properties and discuss their direct implications for researchers, particularly those in drug discovery and materials science. The protocols described herein are designed as self-validating systems to ensure scientific integrity and reproducibility.

Workflow: Qualitative Solubility Determination

Start: Add 25 mg of Compound to 5 Test Tubes



Workflow: pKa Determination by Potentiometric Titration

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References

- 1. calpaclab.com [calpaclab.com]
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Email: info@benchchem.com